

Application Notes and Protocols: Synthesis of Diisopropyl Sulfate for Optimal Yield

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Compound of Interest

Compound Name: Diisopropyl sulfate

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Introduction

Diisopropyl sulfate (DIPS) is a dialkyl sulfate that serves as a reactive intermediate and a potential alkylating agent in organic synthesis. While it is notably an intermediate in the strong-acid process for isopropanol production, its isolation with optimal yield for research and development purposes requires specific reaction conditions.^{[1][2][3]} These application notes provide detailed protocols and reaction parameters to maximize the yield of **diisopropyl sulfate**. The primary synthetic route discussed is the reaction of propylene with concentrated sulfuric acid. An alternative pathway starting from diisopropyl ether is also mentioned. Additionally, a protocol for the quantitative analysis of the product is provided.

Reaction Parameters for Optimal Yield

The synthesis of **diisopropyl sulfate** is an equilibrium-driven process where the concentration of sulfuric acid and the presence of water are critical factors.^[4] Higher concentrations of sulfuric acid favor the formation of the diester, while the presence of water promotes the hydrolysis of the intermediate isopropyl hydrogen sulfate to isopropanol, thus reducing the yield of **diisopropyl sulfate**.^[4]

Data Presentation

The following table summarizes the expected impact of key reaction parameters on the yield of **diisopropyl sulfate** based on established chemical principles and available literature.

Parameter	Condition	Expected Yield (%)	Remarks
Sulfuric Acid Conc.	98%	> 80%	High concentration is crucial to drive the equilibrium towards the diester.
93%	60 - 70%	A significant decrease in yield is expected with slightly lower concentrations.	
85%	< 20%	At this concentration, the formation of isopropanol is the major pathway. [4]	
Temperature	0 - 10°C	Optimal	Low temperatures minimize side reactions such as oxidation and polymerization. [5]
20 - 30°C	Moderate	Increased temperature can lead to the formation of byproducts. [2]	
Reactant Ratio	2:1 (Propylene:H ₂ SO ₄)	High	A molar excess of propylene can favor the formation of the disubstituted sulfate.
1:1 (Propylene:H ₂ SO ₄)	Moderate	Primarily forms monoisopropyl sulfate. [5]	
Reaction Time	1 - 2 hours	Optimal	Sufficient time for the reaction to proceed towards completion.

< 1 hour

Low

Incomplete reaction.

Experimental Protocols

Protocol 1: Synthesis of Diisopropyl Sulfate from Propylene and Sulfuric Acid

This protocol is based on the principles outlined in the industrial synthesis of isopropyl sulfates, adapted for a laboratory setting to maximize the yield of **diisopropyl sulfate**.^[5]

Materials:

- Concentrated sulfuric acid (98%)
- Liquefied propylene
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Pressure-rated reaction vessel with a magnetic stirrer, cooling bath, and gas inlet.

Procedure:

- Assemble the pressure-rated reaction vessel and ensure it is clean and dry.
- Cool the reaction vessel to 0°C using an ice-salt bath.
- Carefully add 50 mL of concentrated sulfuric acid (98%) to the pre-cooled vessel with stirring.
- Slowly bubble gaseous propylene through the sulfuric acid. Alternatively, if working with liquefied propylene, add it dropwise to the stirred sulfuric acid. Maintain the temperature of the reaction mixture between 0 and 10°C.
- Continue the addition of propylene until the desired molar ratio is achieved (e.g., a 2:1 molar ratio of propylene to sulfuric acid for optimal **diisopropyl sulfate** yield).

- Seal the reaction vessel and allow the mixture to stir at 0-10°C for 1-2 hours.
- After the reaction is complete, cautiously pour the reaction mixture over crushed ice.
- Extract the aqueous mixture with three 50 mL portions of cold anhydrous diethyl ether.
- Combine the organic extracts and wash with a saturated sodium bicarbonate solution until the effervescence ceases, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to yield crude **diisopropyl sulfate**.

Purification:

- Due to its thermal instability, distillation should be performed under high vacuum and at a low temperature.^[4]

Protocol 2: Quantitative Analysis of Diisopropyl Sulfate by GC-MS

This method is adapted from a procedure for trace level quantification and can be used to determine the purity and yield of the synthesized **diisopropyl sulfate**.^[6]

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- DB-1 or equivalent non-polar capillary column.

Sample Preparation:

- Accurately weigh a small amount of the crude **diisopropyl sulfate**.
- Dissolve the sample in a known volume of a suitable solvent, such as dichloromethane.
- Prepare a series of calibration standards of purified **diisopropyl sulfate** of known concentrations.

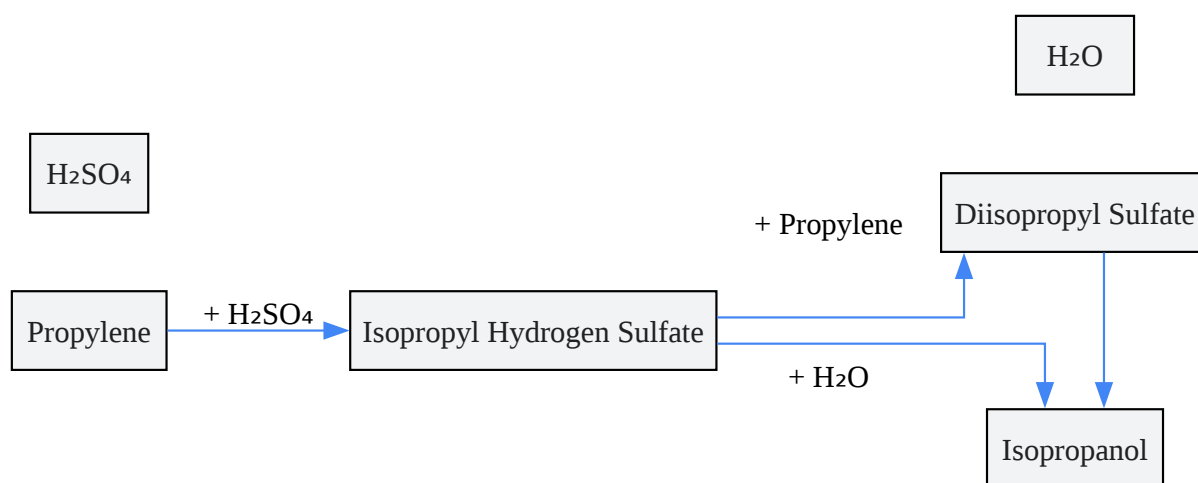
GC-MS Conditions:

- Injector Temperature: 250°C
- Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 250°C at 10°C/min.
- Carrier Gas: Helium
- Ionization Mode: Electron Impact (EI)
- MS Detector: Scan mode or Selective Ion Monitoring (SIM) for characteristic ions of **diisopropyl sulfate**.

Quantification:

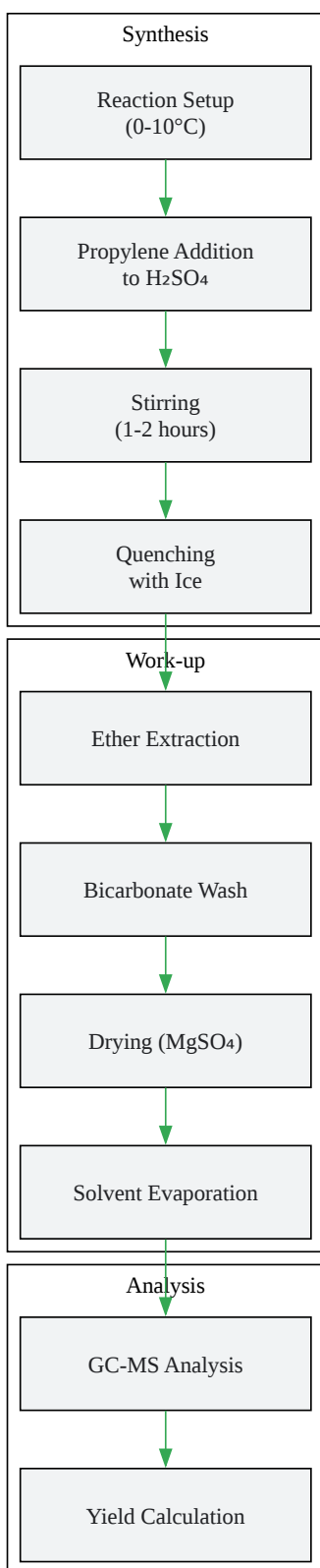
- Construct a calibration curve from the peak areas of the standard solutions.
- Determine the concentration of **diisopropyl sulfate** in the sample from the calibration curve and calculate the yield.

Mandatory Visualizations



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Caption: Reaction pathway for the formation of **diisopropyl sulfate**.



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Caption: Experimental workflow for **diisopropyl sulfate** synthesis.

Caption: Factors influencing the yield of **diisopropyl sulfate**.

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